

# **Application of Silver Chromate in Lithium-Based Batteries: Application Notes and Protocols**

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Compound of Interest		
Compound Name:	Silver chromate	
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### Introduction

Silver chromate (Ag<sub>2</sub>CrO<sub>4</sub>) has historically been utilized as a cathode material in primary lithium batteries, most notably in high-reliability applications such as cardiac pacemakers.[1][2] Its stable voltage output and low self-discharge rate have made it a suitable candidate for long-life, non-rechargeable power sources.[1] This document provides an overview of the application of silver chromate in lithium-based batteries, including its electrochemical properties, protocols for material synthesis and cell fabrication, and a summary of its performance characteristics. While its primary application has been in non-rechargeable cells, this document will also touch upon its electrochemical behavior in related energy storage systems to provide a broader context for researchers.

## Electrochemical Properties and Reaction Mechanism

The overall electrochemical reaction in a primary lithium-silver chromate battery involves the reduction of silver chromate by lithium metal. The discharge process leads to the formation of lithium chromate (Li<sub>2</sub>CrO<sub>4</sub>) and metallic silver (Ag).

The overall cell reaction is: 2Li + Ag<sub>2</sub>CrO<sub>4</sub> → Li<sub>2</sub>CrO<sub>4</sub> + 2Ag







This reaction produces a theoretical standard cell potential of approximately 3.35 V. The battery exhibits a flat voltage profile during discharge, which is a desirable characteristic for many electronic devices.

## **Data Presentation**

While extensive data on the performance of **silver chromate** in modern rechargeable lithium-ion batteries is limited due to its primary application in non-rechargeable cells, some performance metrics can be inferred from its use in other electrochemical energy storage devices, such as supercapacitors. The following table summarizes available quantitative data. It is crucial to note that the specific capacity for supercapacitor applications is reported in Coulombs per gram (C/g) or Farads per gram (F/g) and is not directly comparable to the specific capacity of a battery electrode (mAh/g) without conversion and consideration of the discharge voltage.



Parameter	Value	Device Type	Notes
Specific Capacitance	131 C/g	Supercapacitor (Three-electrode system)	Measured at a scan rate of 5 mV/s.[3]
203 C/g	Supercapacitor (Three-electrode system)	Measured at a current density of 3 A/g.[3]	
Asymmetric Supercapacitor Performance			
Specific Capacity	36 C/g	Asymmetric Supercapacitor (Ag <sub>2</sub> CrO <sub>4</sub> cathode)	Measured at 0.4 A/g.
31 C/g	Asymmetric Supercapacitor (Ag <sub>2</sub> CrO <sub>4</sub> cathode)	Measured at 10 mV/s.	
Maximum Power Density	361 W/kg	Asymmetric Supercapacitor (Ag <sub>2</sub> CrO <sub>4</sub> cathode)	[3]
Energy Density	1.5 Wh/kg	Asymmetric Supercapacitor (Ag <sub>2</sub> CrO <sub>4</sub> cathode)	[3]
Primary Lithium Battery			
Nominal Voltage	~3.1 V	Primary Li/Ag <sub>2</sub> CrO <sub>4</sub> Battery	Historically used in pacemakers.

# Experimental Protocols Synthesis of Silver Chromate (Ag<sub>2</sub>CrO<sub>4</sub>) Nanoparticles



This protocol describes a method for synthesizing **silver chromate** nanoparticles suitable for use as a cathode material.

#### Materials:

- Silver nitrate (AgNO<sub>3</sub>)
- Potassium chromate (K<sub>2</sub>CrO<sub>4</sub>)
- · Deionized water
- Ethanol

#### Procedure:

- Prepare a 0.1 M aqueous solution of silver nitrate.
- Prepare a 0.05 M aqueous solution of potassium chromate.
- Slowly add the silver nitrate solution dropwise to the potassium chromate solution under constant stirring. A brick-red precipitate of silver chromate will form immediately.
- Continue stirring the mixture for 1-2 hours to ensure complete reaction.
- Collect the precipitate by centrifugation or filtration.
- Wash the precipitate several times with deionized water to remove any unreacted precursors.
- Finally, wash the precipitate with ethanol.
- Dry the resulting **silver chromate** powder in a vacuum oven at 80°C for 12 hours.

### Fabrication of a Li/Ag<sub>2</sub>CrO<sub>4</sub> Primary Coin Cell (CR2032)

This protocol outlines the assembly of a primary coin cell to evaluate the electrochemical performance of the synthesized **silver chromate**. Note: This procedure should be performed in an argon-filled glovebox with low moisture and oxygen levels.



#### Materials and Equipment:

- Synthesized Ag<sub>2</sub>CrO<sub>4</sub> powder (active material)
- Carbon black (conductive additive)
- Polyvinylidene fluoride (PVDF) binder
- N-Methyl-2-pyrrolidone (NMP) solvent
- Aluminum foil (current collector)
- Lithium metal foil (anode)
- Celgard separator
- Electrolyte (e.g., 1 M LiPF6 in a mixture of ethylene carbonate and dimethyl carbonate)
- CR2032 coin cell components (casings, spacers, spring)
- Slurry mixer/ball mill
- · Doctor blade for electrode casting
- Vacuum oven
- Coin cell crimper

#### Procedure:

- Cathode Slurry Preparation:
  - Mix the synthesized Ag<sub>2</sub>CrO<sub>4</sub> powder, carbon black, and PVDF binder in a weight ratio of 80:10:10.
  - Add NMP solvent to the mixture and ball-mill for several hours to form a homogeneous slurry.
- Cathode Fabrication:



- Cast the slurry onto the aluminum foil using a doctor blade to a desired thickness.
- Dry the coated foil in a vacuum oven at 120°C for 12 hours to remove the NMP solvent.
- Punch out circular electrodes of the desired diameter (e.g., 12 mm) from the dried foil.
- Coin Cell Assembly (inside a glovebox):
  - Place the cathode disc at the bottom of the coin cell casing.
  - Add a few drops of electrolyte to wet the cathode.
  - Place the separator on top of the cathode.
  - Add a few more drops of electrolyte to wet the separator.
  - Place the lithium metal anode on top of the separator.
  - Add the spacer and spring.
  - Place the top casing and crimp the coin cell using a crimping machine.
- Electrochemical Testing:
  - Allow the assembled cell to rest for a few hours to ensure proper wetting of the components.
  - Perform galvanostatic discharge at various C-rates to determine the specific capacity and voltage profile.
  - Monitor the open-circuit voltage over time to assess the self-discharge characteristics.

## Visualizations

## **Experimental Workflow for Coin Cell Fabrication**





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Caption: Workflow for fabricating and testing a Li/Ag<sub>2</sub>CrO<sub>4</sub> primary coin cell.

## Electrochemical Discharge Mechanism of Li/Ag<sub>2</sub>CrO<sub>4</sub> Battery



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Caption: Ion and electron flow during the discharge of a Li/Ag<sub>2</sub>CrO<sub>4</sub> battery.

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